

Personal protective equipment for handling 1,1,3-Trichloro-1-butene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,3-Trichloro-1-butene

Cat. No.: B079411

[Get Quote](#)

Essential Safety and Handling Guide for 1,1,3-Trichloro-1-butene

Disclaimer: Information on the specific hazards and handling of **1,1,3-Trichloro-1-butene** is limited. This guide is based on available data for structurally similar compounds, such as other chlorinated butenes. It is imperative to handle this chemical with extreme caution and consult with a qualified safety professional before use.

This document provides essential guidance on the safe handling, personal protective equipment (PPE), and disposal of **1,1,3-Trichloro-1-butene**, tailored for researchers, scientists, and drug development professionals. Due to the absence of a comprehensive Safety Data Sheet (SDS) for this specific compound, a conservative approach based on related hazardous chemicals is strongly recommended.

Potential Hazards

Based on data for related chlorinated alkenes, **1,1,3-Trichloro-1-butene** is anticipated to be:

- Flammable: Vapors may form explosive mixtures with air.[\[1\]](#)[\[2\]](#)
- Corrosive and Irritant: May cause severe burns and irritation upon contact with skin and eyes.[\[1\]](#)[\[3\]](#)

- Harmful if Swallowed or Inhaled: May cause irritation to the digestive and respiratory tracts.
[1][2]
- Toxic to Aquatic Life: May have long-lasting harmful effects on aquatic organisms.[2][4]
- Suspected Carcinogen: Some chlorinated hydrocarbons are suspected of causing cancer.[2][3]

Quantitative Data Summary

The following table summarizes key quantitative data for **1,1,3-Trichloro-1-butene** and a related compound, providing a basis for risk assessment.

Property	Value for 1,1,3-Trichloro-1-butene	Notes
Molecular Formula	C4H5Cl3	[5]
Molecular Weight	159.44 g/mol	[5]
Boiling Point	158.5°C at 760 mmHg	[5]
Flash Point	76.6°C	[5]
Density	1.301 g/cm ³	[5]
Vapor Pressure	3.39 mmHg at 25°C	[5]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical. The following table summarizes the recommended PPE for handling **1,1,3-Trichloro-1-butene**.

PPE Category	Specification
Eye and Face	Chemical safety goggles and a face shield.[1][6]
Hand	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Consult the glove manufacturer's resistance data. Double gloving is recommended.[1][7][8]
Body	Flame-retardant lab coat and a chemical-resistant apron. For larger quantities or significant risk of splashing, a chemical-resistant suit is advised.[1][6][9]
Respiratory	Work must be conducted in a certified chemical fume hood. If vapor concentrations may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[1][3][8]
Footwear	Closed-toe, chemical-resistant shoes.[1][7]

Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible and functional.[1][7]
- Remove all potential ignition sources from the work area.[2][10][11]
- Have appropriate spill control materials (e.g., absorbent pads, neutralizer) readily available.[1]

2. Handling:

- Wear all required PPE as specified in the table above.
- Ground and bond all containers and transfer equipment to prevent static discharge.[1][11]

- Use only non-sparking tools.[2][10]
- Avoid inhaling vapors and direct contact with skin and eyes.[1][2]
- Keep containers tightly closed when not in use.[1][10]
- Work with the smallest quantity of the chemical necessary for the experiment.

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[1][10][11]
- Keep containers tightly sealed and clearly labeled.[1][12]
- Store in a designated flammable liquids cabinet.[1]

Spill and Emergency Procedures

- Small Spills:
 - Absorb the spill with an inert material (e.g., sand, vermiculite).[10][11]
 - Collect the contaminated material in a sealed, labeled container for hazardous waste disposal.[1][10]
 - Ventilate the area and wash the spill site after the material has been removed.[1]
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's emergency response team.
- In Case of Contact:
 - Eyes: Immediately flush with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[2][10]

- Skin: Immediately flush the affected area with large amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[\[2\]](#)[\[10\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[3\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[3\]](#)[\[10\]](#)

Disposal Plan

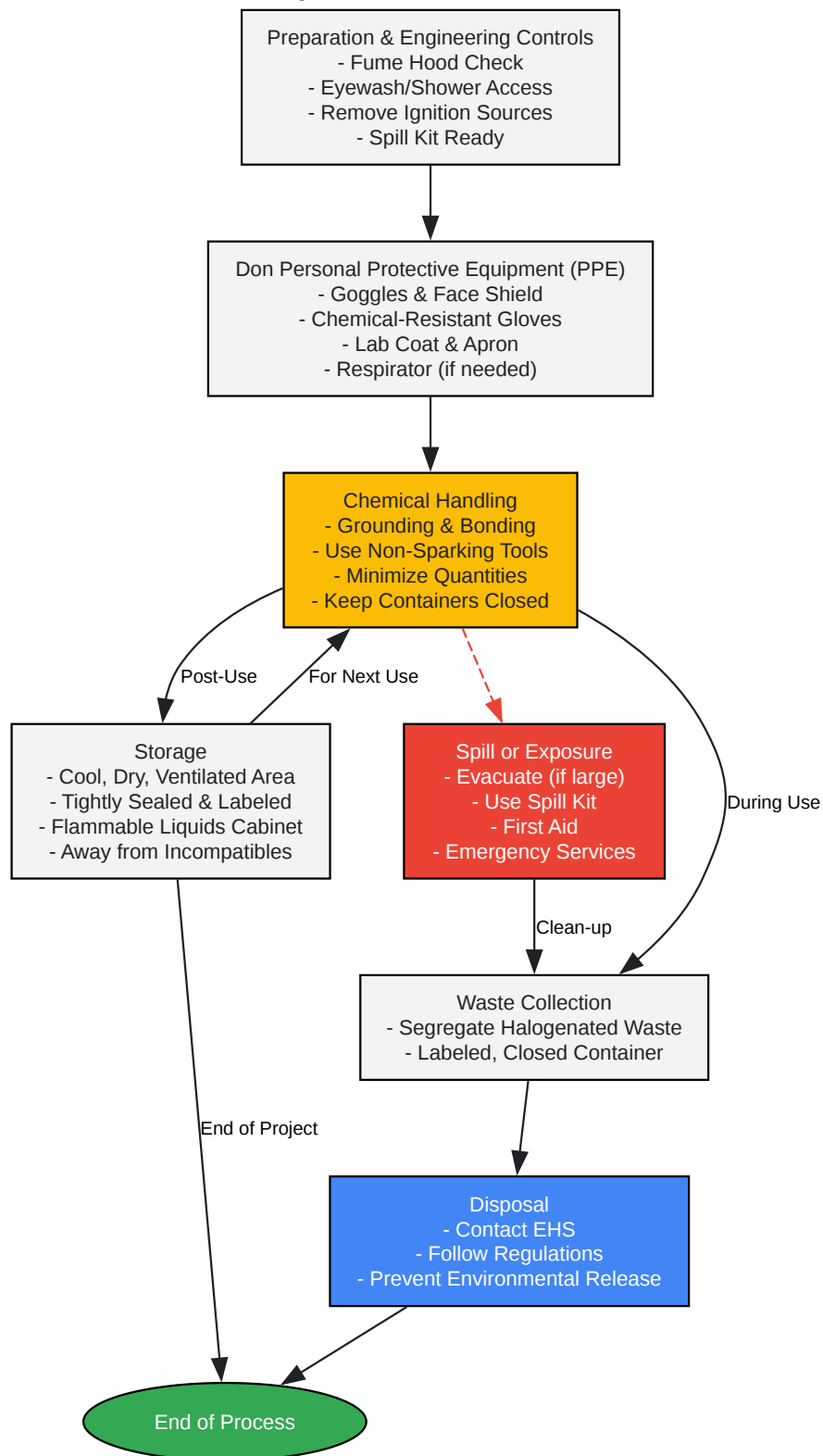
All waste containing **1,1,3-Trichloro-1-butene** must be treated as hazardous waste.

- Waste Segregation: Keep halogenated organic waste separate from non-halogenated waste streams to facilitate proper disposal.[\[1\]](#)
- Containerization: Use a designated, compatible, and properly labeled hazardous waste container. The container must be kept closed except when adding waste.[\[1\]](#)[\[10\]](#)
- Disposal: Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[\[1\]](#)[\[12\]](#)

Workflow Visualization

The following diagram illustrates the safe handling workflow for **1,1,3-Trichloro-1-butene**.

Safe Handling Workflow for 1,1,3-Trichloro-1-butene

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1,1,3-Trichloro-1-butene** from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. sds.chemtel.net [sds.chemtel.net]
- 4. ICSC 0587 - 2,3,4-TRICHLORO-1-BUTENE [inchem.org]
- 5. lookchem.com [lookchem.com]
- 6. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 7. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 8. pppmag.com [pppmag.com]
- 9. allanchem.com [allanchem.com]
- 10. fishersci.com [fishersci.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. dept.harpercollege.edu [dept.harpercollege.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,1,3-Trichloro-1-butene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079411#personal-protective-equipment-for-handling-1-1-3-trichloro-1-butene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com